

Application Notes and Protocols: Palbociclib Solution Preparation and Storage

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Compound of Interest

Compound Name: Tyvpanasl
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Introduction

Palbociclib (Ibrance®) is a highly selective and potent oral inhibitor of cyclin-dependent kinases 4 and 6 (CDK4 and CDK6).[1][2][3][4] By inhibiting CDK4/6, Palbociclib prevents the phosphorylation of the retinoblastoma (Rb) protein, leading to cell cycle arrest at the G1/S transition and subsequent suppression of tumor cell proliferation.[1] These application notes provide detailed protocols for the preparation and storage of Palbociclib solutions for both in vitro and in vivo research applications, ensuring consistent and reliable experimental outcomes.

Physicochemical Properties and Solubility

Palbociclib is a yellow to orange powder. Its solubility is pH-dependent, exhibiting higher solubility in acidic conditions and significantly decreasing in aqueous media with a pH above 4.5.

Table 1: Physicochemical Properties of Palbociclib

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₉ N ₇ O ₂	
Molecular Weight	447.54 g/mol	
Appearance	Yellow to orange powder	
pKa	~7.3 (secondary piperazine nitrogen), ~4.1 (pyridine nitrogen)	

Table 2: Solubility of Palbociclib in Common Solvents

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	≥28.7 mg/mL	>64.1 mM	Warming to 37°C and/or vortexing may be required.
0.1 M HCl	25 mg/mL	55.9 mM	Ultrasonic and warming to 60°C may be required.
Water	<0.002 mg/mL (at pH 9.0) to >0.7 mg/mL (at pH ≤ 4.3)	-	pH-dependent.
Ethanol	Insoluble	-	
PBS	-	-	A 1 mM stock solution in PBS has been reported for in vitro use.

Solution Preparation Protocols

In Vitro Applications (e.g., Cell Culture)

Protocol 1: Preparation of a 10 mM Palbociclib Stock Solution in DMSO

Materials:

- Palbociclib powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or incubator at 37°C (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of Palbociclib powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.475 mg of Palbociclib.
- **Dissolving:** Add the appropriate volume of DMSO to the Palbociclib powder. For a 10 mM stock, add 1 mL of DMSO to 4.475 mg of Palbociclib.
- **Mixing:** Vortex the solution thoroughly to ensure complete dissolution. If necessary, warm the solution at 37°C for a short period to aid dissolution.
- **Sterilization (Optional):** If required for your specific cell culture application, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C or -80°C, protected from light.

In Vivo Applications (e.g., Animal Studies)

Protocol 2: Preparation of Palbociclib Formulation in 50 mM Sodium Lactate Buffer (pH 4.0)

Materials:

- Palbociclib powder
- Sodium Lactate
- Hydrochloric Acid (HCl) or Sodium Hydroxide (NaOH) for pH adjustment
- Sterile water for injection
- Sterile conical tubes or vials
- Calibrated analytical balance
- pH meter
- Vortex mixer
- Sterile filter (0.22 μm)

Procedure:

- **Buffer Preparation:** Prepare a 50 mM sodium lactate buffer. Dissolve the appropriate amount of sodium lactate in sterile water. Adjust the pH to 4.0 using HCl or NaOH.
- **Weighing:** Weigh the required amount of Palbociclib powder based on the desired final concentration and dosing volume.
- **Dissolving:** Add the Palbociclib powder to the 50 mM sodium lactate buffer (pH 4.0).
- **Mixing:** Vortex the suspension thoroughly to ensure a uniform mixture. Sonication may be used to aid in dispersion.
- **Sterilization:** Sterilize the final formulation by filtering through a 0.22 μm syringe filter.
- **Storage:** Prepare the formulation fresh on the day of use. If temporary storage is necessary, keep it at 2-8°C and protect it from light.

Solution Storage and Stability

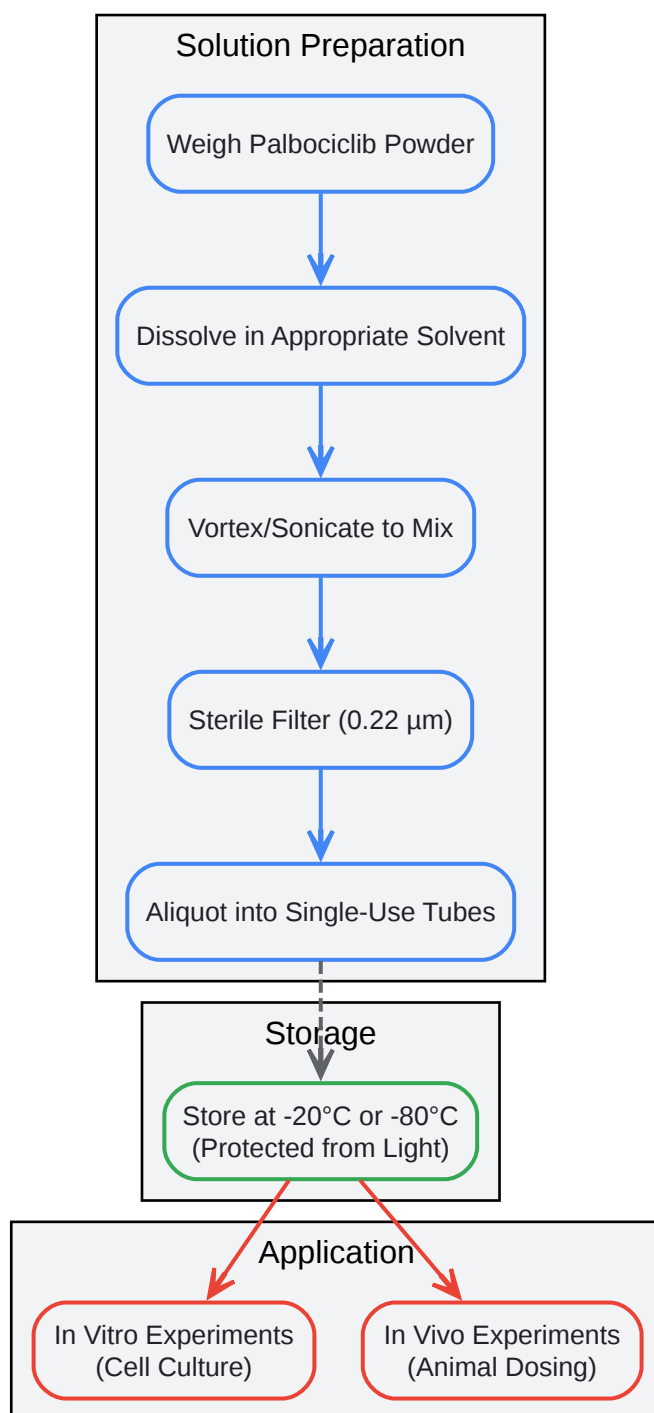
Proper storage of Palbociclib solutions is crucial to maintain their stability and efficacy.

Table 3: Recommended Storage Conditions and Stability

Solution Type	Solvent	Storage Temperature	Stability	Notes
Solid Powder	-	-20°C	24 months	Store desiccated.
Stock Solution	DMSO	-20°C	Up to 1 month	Protect from light. Avoid repeated freeze-thaw cycles.
Stock Solution	DMSO	-80°C	Up to 6 months	Protect from light. Avoid repeated freeze-thaw cycles.
In Vivo Formulation	50 mM Sodium Lactate (pH 4.0)	2-8°C	Prepare fresh for each use	Protect from light.

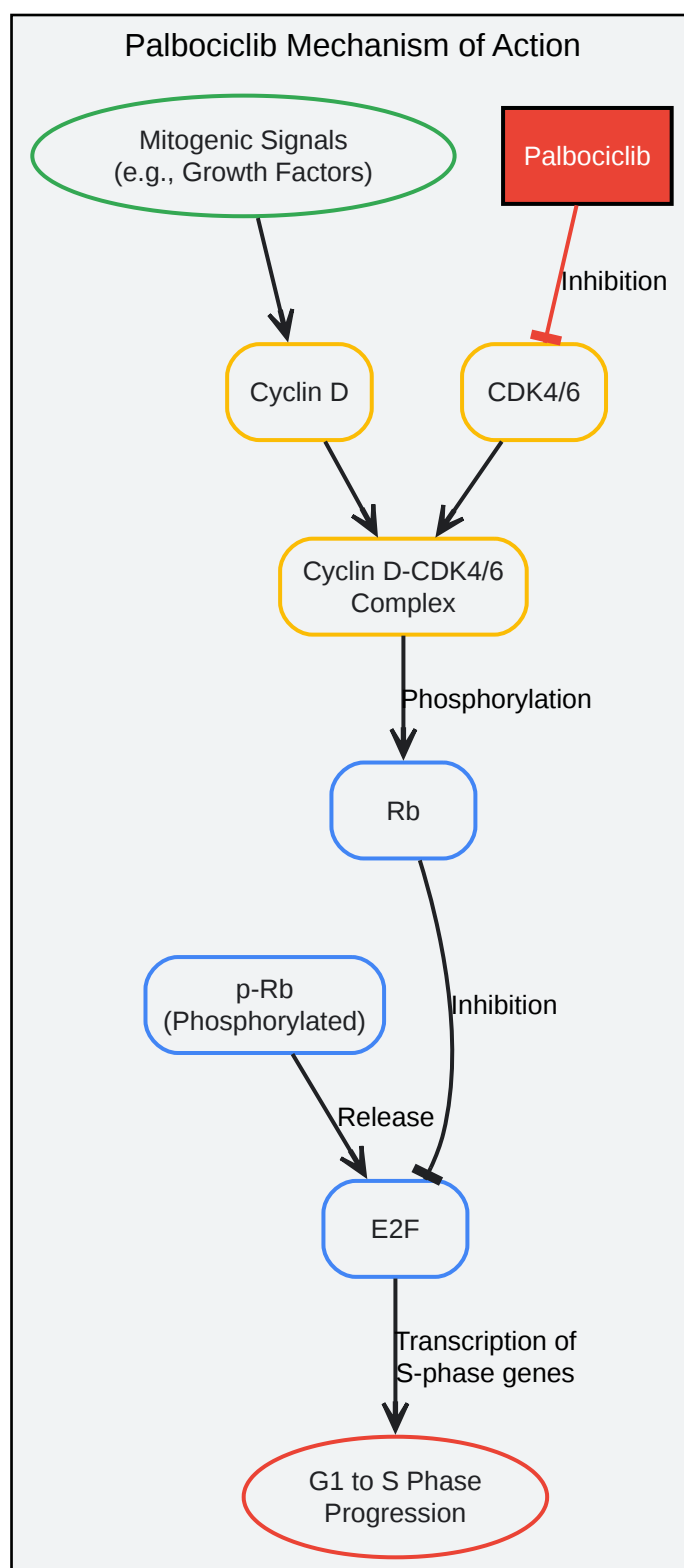
Experimental Workflow and Signaling Pathway

To facilitate understanding, the following diagrams illustrate the experimental workflow for solution preparation and the cellular signaling pathway targeted by Palbociclib.



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Caption: Experimental workflow for Palbociclib solution preparation and storage.



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Caption: Palbociclib inhibits the CDK4/6-Rb signaling pathway.

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